

Application Note: DDP-225 (MCI-225) Free Base Anhydrous Experimental Protocol[1]

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Compound of Interest

Compound Name: *DDP-225 free base anhydrous*

CAS No.: *99487-25-9*

Cat. No.: *B7819530*

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Abstract & Scope

DDP-225 (also known as MCI-225) is a thienopyrimidine derivative acting as a dual-mechanism agent: a selective norepinephrine reuptake inhibitor (NRI) and a 5-HT3 receptor antagonist.[1] [2] While the clinical entity is typically the monohydrate hydrochloride salt (CAS 99487-26-0), the anhydrous free base (CAS 99487-25-9) is critical as a primary reference standard for solubility profiling, lipophilicity (LogP) determination, and polymorph screening.[1]

This application note provides a rigorous experimental protocol for the isolation, purification, and characterization of **DDP-225 Free Base Anhydrous**. Unlike the salt form, the free base presents unique challenges regarding hygroscopicity and solubility; this guide details the specific "dry-process" workflows required to maintain the anhydrous state.[1]

Disambiguation Warning

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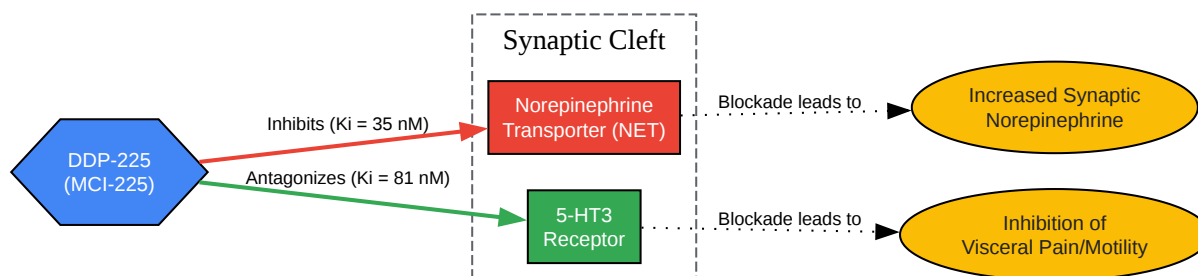
CRITICAL: Do not confuse DDP-225 (MCI-225) with Desvenlafaxine (O-desmethylvenlafaxine), which is sometimes erroneously indexed under similar code names in generic databases. [1] *

Target Molecule: 4-(2-fluorophenyl)-6-methyl-2-(1-piperazinyl)thieno[2,3-d]pyrimidine. [1][2][3][4][5][6] * Formula: $C_{17}H_{17}FN_4S$

- MW: 328.41 g/mol [6]

Mechanism of Action

DDP-225 exhibits a unique pharmacological profile suitable for treating functional gastrointestinal disorders (like IBS-D) and potentially cognitive deficits.[1]



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Figure 1: Dual mechanism of action of DDP-225 targeting NET inhibition and 5-HT3 antagonism.[1]

Safety & Handling

- Hazard Class: Acute Toxicant (Oral/Inhalation).
- GHS Signal: WARNING.

- PPE: Nitrile gloves, lab coat, P100 particulate respirator (or fume hood handling).^[1]
- Storage: The anhydrous free base is hygroscopic. Store at -20°C in a desiccator under Argon.

Experimental Protocol: Synthesis & Isolation

This protocol describes the conversion of the precursor 2-chloro-thienopyrimidine to DDP-225 Free Base and the critical "Anhydrous Workup" to prevent hydrate formation.^[1]

Materials

- Precursor: 2-Chloro-4-(2-fluorophenyl)-6-methylthieno[2,3-d]pyrimidine (1.0 eq).^[1]
- Reagent: Piperazine (anhydrous, 3.0 eq).^[1]
- Solvent: 1,4-Dioxane (anhydrous) or Toluene.^[1]
- Base: Potassium Carbonate (K_2CO_3).
- Drying Agent: Magnesium Sulfate ($MgSO_4$), activated.^[1]

Step-by-Step Methodology

Phase 1: Nucleophilic Substitution

- Charge: In a dry 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 10.0 g (1.0 eq) of the 2-chloro precursor.
- Solvent: Add 100 mL of anhydrous 1,4-Dioxane.
- Reagent Addition: Add 7.0 g (approx 3.0 eq) of anhydrous Piperazine. Note: Excess piperazine acts as both nucleophile and acid scavenger.^[1]
- Reaction: Heat the mixture to reflux (101°C) under a nitrogen atmosphere for 4–6 hours.
- Monitoring: Monitor by TLC (Mobile Phase: DCM/MeOH 9:1). The starting material spot (high Rf) should disappear.

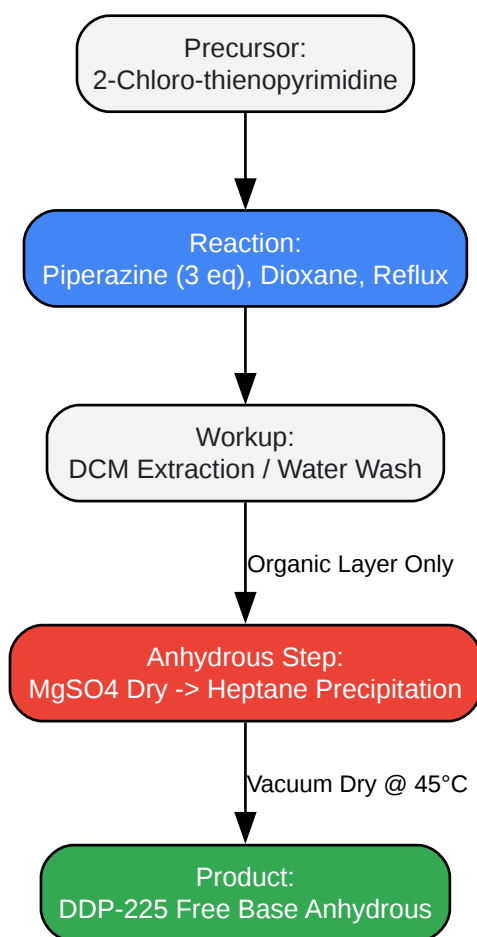
Phase 2: Isolation of the Free Base

- Evaporation: Remove the solvent under reduced pressure (Rotavap) to obtain a crude semi-solid.
- Partition: Dissolve the residue in 150 mL Dichloromethane (DCM).
- Wash: Wash the organic layer with water (2 x 50 mL) to remove excess piperazine and salts.
 - Crucial Step: The pH of the aqueous layer should be basic (>10). If not, add a small amount of 1M NaOH to ensure the product remains in the Free Base form (organic layer).
[\[1\]](#)
- Brine Wash: Wash with saturated brine (1 x 50 mL).

Phase 3: Anhydrous Processing (The "Dry" Step)[\[1\]](#)

- Drying: Dry the DCM layer over anhydrous MgSO_4 for at least 30 minutes. Filter off the desiccant.
- Concentration: Concentrate the filtrate to approx. 20 mL volume.
- Anti-Solvent Crystallization: Slowly add n-Heptane (60 mL) while stirring. A white precipitate should form.
 - Avoid: Do not use diethyl ether or alcohols if strict anhydrous conditions are required, as they can retain moisture or form solvates.[\[1\]](#)
- Filtration: Filter the solid under a stream of nitrogen.
- Vacuum Drying: Dry the solid in a vacuum oven at 45°C for 24 hours over P_2O_5 .

Workflow Diagram



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Figure 2: Isolation workflow emphasizing the anhydrous drying steps.

Analytical Characterization

To validate the "Free Base Anhydrous" status, the following criteria must be met.

Physicochemical Properties Table

Property	Specification (Free Base)	Notes
Appearance	White to off-white crystalline powder	Distinct from the yellow tint of some salts.[1]
Melting Point	148°C - 152°C	Lower than HCl salt (>250°C). [1]
Solubility	Soluble in DCM, DMSO, Methanol.[1]	Insoluble in water (unlike HCl salt).
Hygroscopicity	Moderate	Must be handled in low humidity (<40% RH).

HPLC Method (Purity & Quantification)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).[1]
- Mobile Phase A: 0.1% Triethylamine in Water (pH adjusted to 7.0 with H₃PO₄).
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm.
- Retention Time: Approx 7.5 min (Free base elutes earlier than impurities but retention is pH dependent).

Solid-State Validation (XRD & DSC)

- Powder X-Ray Diffraction (PXRD):
 - The anhydrous form exhibits unique diffraction peaks.
 - Key Differentiator: Absence of "halo" (amorphous) and absence of hydrate peaks (which often appear at lower 2-theta angles in this class).[1]

- Differential Scanning Calorimetry (DSC):
 - Protocol: Heat from 30°C to 200°C at 10°C/min under N₂ purge.
 - Acceptance Criteria: A single sharp endotherm (melting) near 150°C.
 - Failure Mode: A broad endotherm between 80°C–110°C indicates water loss (hydrate contamination).

Troubleshooting & Causality

Observation	Probable Cause	Corrective Action
Low Yield	Incomplete nucleophilic substitution due to steric hindrance of the 2-fluorophenyl group.[1]	Increase reflux time to 12h or use a sealed tube at 120°C.
Gummy Product	Residual solvent or formation of an amorphous phase.	Recrystallize from Toluene/Heptane. Ensure vacuum drying is sufficient.
DSC Water Peak	Hygroscopic conversion to hydrate during handling.	Perform all transfers in a glovebox or dry bag. Store over P ₂ O ₅ .
Retention Time Drift	pH sensitivity of the piperazine nitrogen.	Strictly control Mobile Phase A pH to 7.0 ± 0.1.

References

- National Center for Advancing Translational Sciences (NCATS).DDP-225 (MCI-225) Compound Summary.[1] Inxight Drugs. Retrieved from [\[Link\]](#)[1]
- PubChem.Compound Summary for CID 131927: 4-(2-fluorophenyl)-6-methyl-2-(1-piperazinyl)thieno[2,3-d]pyrimidine.[1][3][4][5] National Library of Medicine.[7] Retrieved from [\[Link\]](#)[1]

- Eguchi, S., et al. (1997).[1] Pharmacological profile of the novel antidepressant MCI-225.[2] Arzneimittelforschung. (Contextual reference for salt vs base properties).
- Mitsubishi Chemical Corp. Patents related to Thienopyrimidine derivatives.[2] (General synthetic grounding for the 2-chloro displacement reaction).[1]

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Sources

- 1. Synthesis of Novel Analogs of Thieno[2,3-d] Pyrimidin-4(3H)-ones as Selective Inhibitors of Cancer Cell Growth - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. DDP-225 FREE BASE ANHYDROUS [drugs.ncats.io]
- 3. 4-(2-Fluorophenyl)-6-methyl-2-(1-piperazinyl)thieno(2,3-d)pyrimidine | C17H17FN4S | CID 131927 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Thieno(2,3-d)pyrimidine, 4-(2-fluorophenyl)-6-methyl-2-(1-piperazinyl)-, monohydrochloride | C17H18ClFN4S | CID 3062912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. PubChemLite - 4-(2-fluorophenyl)-6-methyl-2-(1-piperazinyl)thieno(2,3-d)pyrimidine (C17H17FN4S) [pubchemlite.lcsb.uni.lu]
- 6. GSRS [gsrs.ncats.nih.gov]
- 7. Compounds, compositions and methods - Patent US-7989455-B2 - PubChem [pubchem.ncbi.nlm.nih.gov]
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